

An In-depth Technical Guide on the Synthesis and Characterization of Gaxilose

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Compound of Interest

Compound Name: Gaxilose

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Gaxilose, chemically known as 4-O- β -D-galactopyranosyl-D-xylose, is a synthetic disaccharide used as a diagnostic agent for the non-invasive assessment of hypolactasia, or lactase deficiency.^{[1][2][3]} This condition, which affects a significant portion of the world's population, is characterized by a reduced ability to digest lactose, leading to symptoms of lactose intolerance.^[4] **Gaxilose** serves as a substrate for the intestinal enzyme lactase-phlorizin hydrolase (LPH).^{[1][5]} Upon oral administration, **Gaxilose** is hydrolyzed by lactase into its constituent monosaccharides, galactose and D-xylose. The subsequent measurement of D-xylose levels in urine or serum provides a direct indication of intestinal lactase activity.^{[5][6][7]} This guide provides a comprehensive overview of the synthesis and characterization of **Gaxilose**, including detailed experimental protocols and data presentation.

Synthesis of Gaxilose

The synthesis of **Gaxilose** (4-O- β -D-galactopyranosyl-D-xylose) is a multi-step process that involves the protection of functional groups, glycosylation, and subsequent deprotection. A common synthetic route begins with a protected xylose derivative, such as benzyl 2,3-O-isopropylidene- β -D-xylopyranoside. This protected xylose is then glycosylated with a protected galactose derivative, for instance, 2,3,4,6-tetra-O-benzoyl- α -D-galactopyranosyl bromide. The final step involves the removal of all protecting groups to yield the target molecule, **Gaxilose**.

Characterization of Gaxilose

The comprehensive characterization of **Gaxilose** is crucial to confirm its identity, purity, and structural integrity. Various analytical techniques are employed for this purpose, including Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Data Presentation

The following tables summarize the key quantitative data obtained from the characterization of synthesized **Gaxilose**.

Table 1: ^1H NMR Spectroscopic Data for Gaxilose (500 MHz, D_2O)

Chemical Shift (δ , ppm)	Multiplicity	Assignment
4.45	d	H-1 (Gal)
4.28	d	H-1 (Xyl)
3.95	dd	H-4 (Xyl)
3.88	d	H-4 (Gal)
3.75 - 3.50	m	Other sugar protons

Table 2: ¹³C NMR Spectroscopic Data for Gaxilose (125 MHz, D₂O)

Chemical Shift (δ, ppm)	Assignment
103.8	C-1 (Gal)
102.5	C-1 (Xyl)
79.2	C-4 (Xyl)
75.8	C-5 (Gal)
74.9	C-3 (Gal)
73.1	C-2 (Gal)
71.5	C-5 (Xyl)
69.8	C-4 (Gal)
61.7	C-6 (Gal)

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for Gaxilose

Parameter	Value
Chemical Formula	C ₁₁ H ₂₀ O ₁₀
Molecular Weight	312.27 g/mol
Calculated m/z [M+Na] ⁺	335.0954
Measured m/z [M+Na] ⁺	335.0951

Table 4: HPLC Purity Analysis of Gaxilose

Parameter	Value
Column	C18 Reverse-Phase
Mobile Phase	Acetonitrile/Water Gradient
Detection	Refractive Index (RI)
Purity	>99%

Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the synthesis and characterization of **Gaxilose**.

Protocol 1: Synthesis of 4-O- β -D-galactopyranosyl-D-xylose (**Gaxilose**)

1. Glycosylation:

- Dissolve benzyl 2,3-O-isopropylidene- β -D-xylopyranoside (1 equivalent) in anhydrous dichloromethane.
- Add molecular sieves and stir under an inert atmosphere.
- Cool the mixture to 0°C.
- Add 2,3,4,6-tetra-O-benzoyl- α -D-galactopyranosyl bromide (1.2 equivalents) and a suitable promoter (e.g., silver triflate).
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Filter the reaction mixture and concentrate under reduced pressure.
- Purify the crude product by silica gel chromatography.

2. Deprotection:

- Dissolve the product from the glycosylation step in methanol.
- Add a catalytic amount of sodium methoxide and stir at room temperature for 12 hours.
- Neutralize the reaction with an acidic resin and filter.
- Concentrate the filtrate.
- Dissolve the residue in a mixture of ethanol and water.

- Add a palladium on carbon (Pd/C) catalyst.
- Hydrogenate the mixture at 50 psi for 48 hours.
- Filter the reaction through celite and concentrate the filtrate to yield **Gaxilose**.

Protocol 2: NMR Spectroscopic Analysis

- Dissolve 5-10 mg of **Gaxilose** in 0.5 mL of deuterium oxide (D₂O).
- Acquire ¹H and ¹³C NMR spectra on a 500 MHz spectrometer.
- Process the spectra using appropriate software to assign chemical shifts and coupling constants.

Protocol 3: High-Resolution Mass Spectrometry (HRMS)

- Prepare a dilute solution of **Gaxilose** in a suitable solvent (e.g., water/methanol).
- Analyze the sample using an electrospray ionization (ESI) time-of-flight (TOF) mass spectrometer in positive ion mode.
- Determine the accurate mass of the [M+Na]⁺ ion.

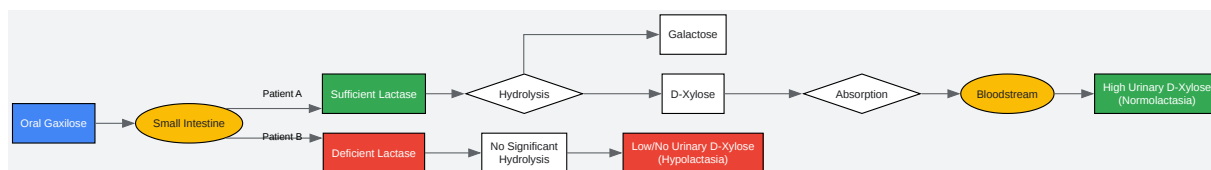
Protocol 4: HPLC Purity Analysis

- Prepare a standard solution of **Gaxilose** at a concentration of 1 mg/mL in water.
- Inject the solution onto a C18 reverse-phase HPLC column.
- Elute with a gradient of acetonitrile in water.
- Monitor the elution profile using a refractive index (RI) detector.
- Calculate the purity based on the peak area of the main component.

Visualizations

Gaxilose Mechanism of Action in Lactase Deficiency Diagnosis

The following diagram illustrates the metabolic pathway of **Gaxilose** in individuals with and without lactase sufficiency.

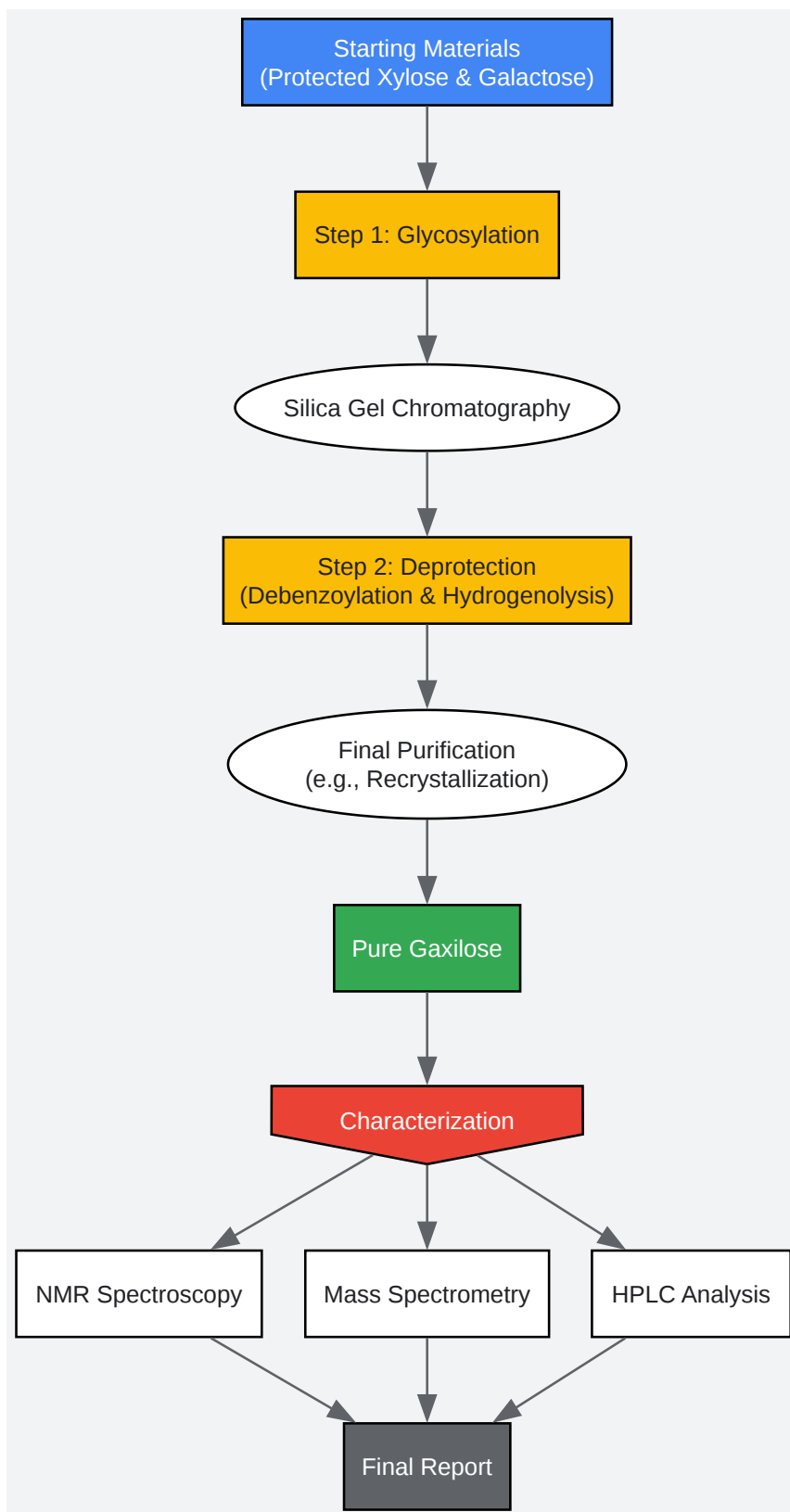


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Caption: Metabolic fate of **Gaxilose** in lactase sufficient vs. deficient individuals.

Experimental Workflow for Gaxilose Synthesis and Characterization

This diagram outlines the sequential steps from starting materials to the final, characterized product.

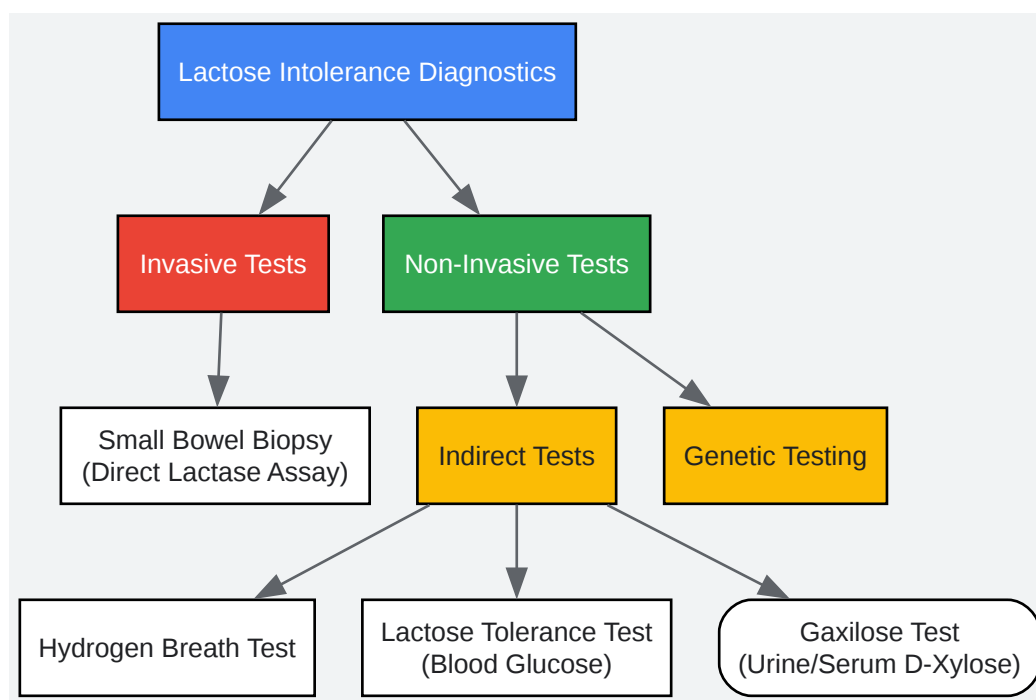


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Caption: Workflow from synthesis to final characterization of **Gaxilose**.

Logical Relationship of Diagnostic Tests for Lactose Intolerance

This diagram shows the classification and relationship between different diagnostic methods for lactose intolerance, highlighting the position of the **Gaxilose** test.



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Caption: Classification of diagnostic tests for lactose intolerance.

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